

# Navigating the Safe Disposal of MRTX-EX185 (formic): A Comprehensive Guide

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This guide provides essential, step-by-step procedures for the safe disposal of MRTX-EX185 (formic), a potent KRAS (G12D) inhibitor used in cancer research. While the Safety Data Sheet (SDS) for MRTX-EX185 (formic) indicates that the compound itself is not classified as a hazardous substance or mixture, it is often supplied in a solution containing formic acid, which is a hazardous material.[1] Therefore, disposal procedures must address the risks associated with formic acid.

## I. Understanding the Hazards

MRTX-EX185 is a potent inhibitor of KRAS(G12D).[2][3][4][5] The formic acid component, however, is a flammable liquid and is corrosive, causing severe skin burns and eye damage.[6] It is also harmful if swallowed and toxic if inhaled.[6] Due to these hazards, specific handling and disposal protocols are mandatory.

**Key Safety Precautions:** 

- Always handle MRTX-EX185 (formic) in a well-ventilated area, preferably under a chemical fume hood.[7]
- Wear appropriate Personal Protective Equipment (PPE), including safety goggles with sideshields, chemical-resistant gloves, and a lab coat.[1]



- Ensure an eyewash station and safety shower are readily accessible.[1]
- Avoid inhalation of vapors and contact with skin and eyes.[1]

## II. Quantitative Data on Formic Acid Hazards

The following table summarizes key quantitative data related to the hazards of formic acid, which is crucial for understanding its risk profile.

Parameter	Value	Reference
OSHA Permissible Exposure Limit (PEL)	5 ppm (8-hour time-weighted average)	[8]
NIOSH Recommended Exposure Limit (REL)	5 ppm (10-hour time-weighted average)	[8]
ACGIH Threshold Limit Value (TLV)	5 ppm (8-hour time-weighted average)	[8]
ACGIH Short-Term Exposure Limit (STEL)	10 ppm	[8]
Reportable Quantity (RQ)	5000 lbs	[6]

## **III. Detailed Disposal Protocol**

The following protocol outlines the step-by-step procedure for the safe disposal of **MRTX-EX185** (formic) waste. This procedure is primarily focused on neutralizing the formic acid component.

#### Materials:

- Sodium bicarbonate (or other suitable neutralizing agent like soda ash or dry lime)[8]
- pH indicator strips
- Appropriate waste container (clearly labeled)
- Personal Protective Equipment (PPE)



#### Procedure:

- Segregation: Isolate the MRTX-EX185 (formic) waste from other laboratory waste streams.
- Neutralization:
  - Slowly add a neutralizing agent, such as sodium bicarbonate, to the waste solution. This should be done in a fume hood to safely ventilate any gases produced.
  - Stir the solution gently.
  - Periodically check the pH of the solution using pH indicator strips.
  - Continue adding the neutralizing agent until the pH is between 6.0 and 8.0.
- Collection: Once neutralized, pour the solution into a clearly labeled hazardous waste container.
- Disposal: The final disposal of the neutralized waste must be conducted in accordance with all prevailing country, federal, state, and local regulations.[1] Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on waste pickup and disposal.
- Decontamination: Thoroughly decontaminate all glassware and equipment that came into contact with MRTX-EX185 (formic) by rinsing with a suitable solvent (e.g., ethanol) followed by water.

## IV. Visualizing the Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of MRTX-EX185 (formic).





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#### MRTX-EX185 (formic) Disposal Workflow

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